A Comparative Guide to Genevant CL1 and SM-102 for mRNA Delivery

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Compound of Interest

Compound Name:	*Genevant CL1*
CAS No.:	*1450888-71-7*
Cat. No.:	*B10855636*

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The efficient and safe delivery of messenger RNA (mRNA) is a cornerstone of next-generation therapeutics, including vaccines and gene therapies. Lipid nanoparticles (LNPs) have emerged as the leading platform for in vivo mRNA delivery, with the ionizable lipid component playing a pivotal role in encapsulation, cellular uptake, and endosomal escape. This guide provides an objective comparison of two prominent ionizable lipids: **Genevant CL1** and SM-102, summarizing their performance based on available experimental data.

Chemical Structure and Properties

Both **Genevant CL1** and SM-102 are ionizable amino lipids designed to be near-neutral at physiological pH and become protonated in the acidic environment of the endosome, facilitating the release of the mRNA payload into the cytoplasm.

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Feature	Genevant CL1 (Lipid 10)	SM-102
Chemical Name	[(6Z,16Z)-12-[(Z)-dec-4-enyl]docosa-6,16-dien-11-yl] 5-(dimethylamino)pentanoate	heptadecan-9-yl 8-((2-hydroxyethyl)(6-oxo-6-(undecyloxy)hexyl)amino)octanoate
Molecular Formula	C39H73NO2	C44H87NO5
Molecular Weight	588.0 g/mol	710.18 g/mol
Key Structural Features	Unsaturated, trialkyl ionizable lipid.	Contains ester bonds for biodegradability.

Performance in mRNA Delivery: A Comparative Analysis

Direct comparative studies provide insights into the relative performance of **Genevant CL1** and SM-102 in mRNA delivery, particularly in the context of vaccine development.

In Vivo Protein Expression

Studies utilizing luciferase-encoding mRNA (luc-mRNA) delivered via LNPs have demonstrated the in vivo expression profiles of these two lipids. While both are effective, their expression patterns can differ.

Table 1: In Vivo Luciferase Expression

Parameter	Genevant CL1 LNP	SM-102 LNP	Reference
Expression at Injection Site (Intramuscular)	Similar to SM-102	Similar to Genevant CL1	[1]
Expression in Liver (Intramuscular)	High expression	Lower expression, similar to MC3	[1]

Immunogenicity

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The ability to elicit a robust immune response is critical for mRNA vaccines. Comparative studies in murine models have shown differences in the immunogenicity of vaccines formulated with **Genevant CL1** and SM-102.

Table 2: Immunogenicity in Murine Models (Hemagglutinin mRNA Vaccine)

Parameter	Genevant CL1 LNP	SM-102 LNP	Reference
IgG Titers	Higher than SM-102 LNPs	Similar performance to MC3 and ALC-0315 LNPs	[2]

Experimental Protocols

The following sections provide detailed methodologies for key experiments cited in the comparison of **Genevant CL1** and SM-102.

LNP Formulation via Microfluidics

This protocol describes the formulation of mRNA-LNPs using a microfluidic mixing device, a common method for producing uniform nanoparticles.

Materials:

- Ionizable lipid (**Genevant CL1** or SM-102)
- DSPC (1,2-distearoyl-sn-glycero-3-phosphocholine)
- Cholesterol
- DMG-PEG2000 (1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000)
- mRNA in citrate buffer (pH 4.0)
- Ethanol
- Microfluidic mixing device (e.g., NanoAssemblr)

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- Dialysis cassettes (10 kDa MWCO)
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Prepare Lipid Stock Solutions: Dissolve the ionizable lipid, DSPC, cholesterol, and DMG-PEG2000 in ethanol to achieve the desired molar ratio (e.g., 50:10:38.5:1.5 for SM-102).
- Prepare mRNA Solution: Dilute the mRNA to the desired concentration in citrate buffer (pH 4.0).
- Microfluidic Mixing: Set up the microfluidic device with the lipid-ethanol solution in one syringe and the mRNA-citrate buffer solution in another. A typical flow rate ratio is 3:1 (aqueous:organic).
- LNP Formation: Initiate the flow to rapidly mix the two solutions, leading to the self-assembly of mRNA-LNPs.
- Dialysis: Collect the LNP solution and dialyze against PBS (pH 7.4) overnight at 4°C to remove ethanol and non-encapsulated mRNA.
- Sterilization and Storage: Sterile filter the final LNP formulation through a 0.22 µm filter and store at 4°C.

In Vivo Luciferase Expression Assay in Mice

This protocol outlines the procedure for assessing in vivo protein expression after intramuscular administration of luc-mRNA-LNPs.

Materials:

- luc-mRNA-LNPs (formulated with **Genevant CL1** or SM-102)
- BALB/c mice (6-8 weeks old)
- D-luciferin

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- In vivo imaging system (IVIS)
- Anesthesia (e.g., isoflurane)

Procedure:

- Administration: Inject 50 µL of the luc-mRNA-LNP solution intramuscularly into the hind limb of each mouse.
- Substrate Injection: At the desired time point (e.g., 6, 24, 48 hours post-injection), administer D-luciferin (150 mg/kg) via intraperitoneal injection.
- Anesthesia: Anesthetize the mice using isoflurane.
- Bioluminescence Imaging: Place the anesthetized mice in the IVIS imaging chamber and acquire bioluminescent images.
- Data Analysis: Quantify the bioluminescent signal (photons/second) in the region of interest (injection site and other organs if assessing biodistribution).

Measurement of Antigen-Specific IgG Titers by ELISA

This protocol describes the quantification of antigen-specific IgG antibodies in the serum of immunized mice.[3][4]

Materials:

- Recombinant antigen (e.g., hemagglutinin)
- Serum samples from immunized mice
- 96-well ELISA plates
- Coating buffer (e.g., PBS)
- Blocking buffer (e.g., PBS with 5% BSA)
- Wash buffer (e.g., PBS with 0.05% Tween-20)

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- HRP-conjugated anti-mouse IgG secondary antibody
- TMB substrate
- Stop solution (e.g., 2N H2SO4)
- Microplate reader

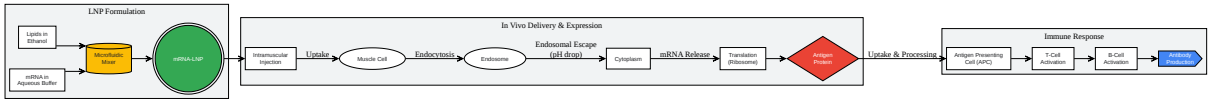
Procedure:

- Plate Coating: Coat the wells of a 96-well plate with the recombinant antigen diluted in coating buffer and incubate overnight at 4°C.
- Washing and Blocking: Wash the plate with wash buffer and then block with blocking buffer for 1-2 hours at room temperature.
- Sample Incubation: Serially dilute the mouse serum samples and add them to the wells. Incubate for 2 hours at room temperature.
- Secondary Antibody Incubation: Wash the plate and add the HRP-conjugated anti-mouse IgG secondary antibody. Incubate for 1 hour at room temperature.
- Detection: Wash the plate and add the TMB substrate. Allow the color to develop in the dark.
- Stopping the Reaction: Add the stop solution to each well.
- Data Acquisition: Read the absorbance at 450 nm using a microplate reader.
- Titer Calculation: The antibody titer is typically defined as the reciprocal of the highest dilution that gives a signal significantly above the background.

Visualizations

Signaling Pathways and Experimental Workflows

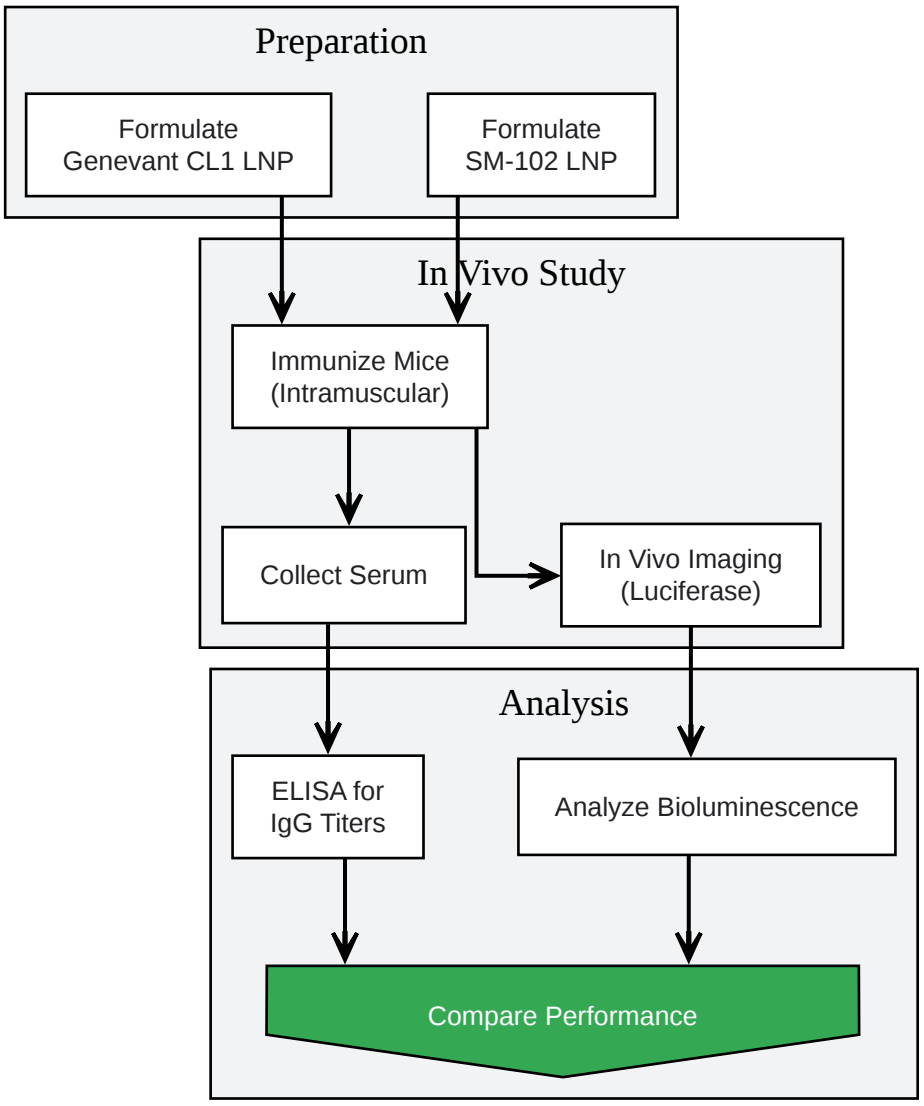
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Caption: Workflow of mRNA-LNP delivery from formulation to immune response.

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Caption: Experimental workflow for comparing **Genevant CL1** and SM-102 LNPs.

Conclusion

Both **Genevant CL1** and SM-102 are highly effective ionizable lipids for mRNA delivery. The choice between them may depend on the specific application and desired outcome.

- **Genevant CL1** has shown the potential for inducing a stronger humoral immune response, as indicated by higher IgG titers in a preclinical model. This could be advantageous for prophylactic vaccines where a robust antibody response is the primary goal.

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- SM-102, a key component of the Moderna COVID-19 vaccine, has a well-established clinical track record. While it may induce a comparatively lower IgG response in some preclinical models, it demonstrates efficient protein expression.

Further head-to-head studies with standardized formulations and comprehensive immunological profiling are needed to fully delineate the specific advantages of each lipid for different therapeutic applications. Researchers should consider the desired balance between protein expression levels, the nature of the immune response, and the target tissue when selecting an ionizable lipid for their mRNA delivery system.

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